

Technical Support Center: STF-083010 In Vivo Studies

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Compound of Interest

Compound Name: STF-083010

Cat. No.: B1207623

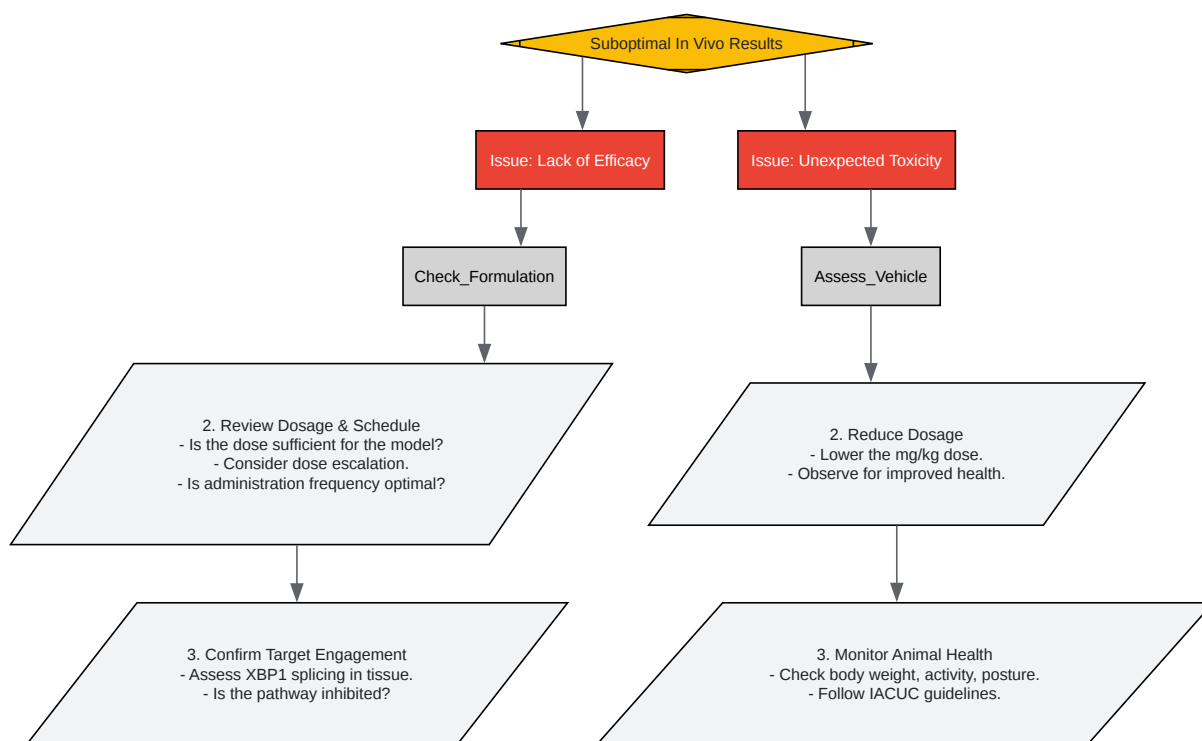
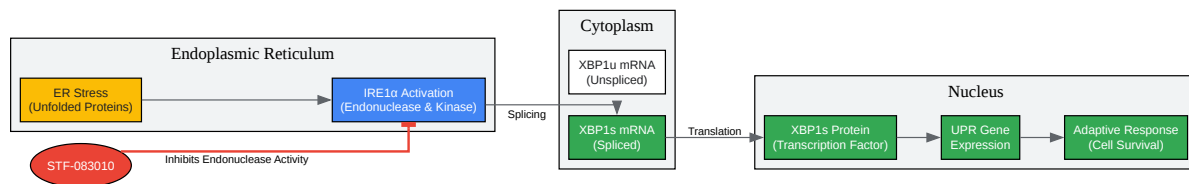
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This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing the dosage and application of **STF-083010** in in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **STF-083010**?

A1: **STF-083010** is a specific inhibitor of the endonuclease activity of Inositol-requiring enzyme-1 α (IRE1 α).^[1] Under endoplasmic reticulum (ER) stress, IRE1 α is activated and performs an unconventional splicing of X-box binding protein 1 (XBP1) mRNA. This produces a potent transcription factor, XBP1s, which helps cells adapt to ER stress. **STF-083010** selectively blocks this splicing event without affecting the kinase activity of IRE1 α , thereby inhibiting the IRE1 α -XBP1 signaling pathway.^{[2][3]} This mechanism is particularly effective against cancer cells, like multiple myeloma, that are highly dependent on this pathway for survival.^[4]



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